

quantifying Dodecamethylpentasiloxane in food-contact materials

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Compound Focus: Dodecamethylpentasiloxane

CAS No.: 141-63-9

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Regulatory Context and Importance

In the European Union, while there is no harmonized specific migration limit for individual siloxanes, the German Federal Institute for Risk Assessment (BfR) Recommendation XV sets a general limit for volatile organic compounds (VOCs) from silicones at **0.5% (w/w)** [1] [2]. This VOC value is often used as a proxy for the release of siloxane oligomers like L5.

Furthermore, several cyclic siloxanes (D4, D5, D6) are officially listed as Substances of Very High Concern (SVHC) [1]. Although L5 is not currently on the SVHC list, it has been on the Community Rolling Action Plan (CoRAP) for evaluation due to potential persistent, bioaccumulative, and toxic (PBT) properties [2]. This regulatory scrutiny makes robust analytical methods for L5 essential for safety assessments.

Analytical Methods Comparison

The following table compares the traditional, non-specific method with the modern, specific technique for assessing L5 and related siloxanes.

| Method Feature | Gravimetric VOC (BfR) | GC-FID with Solvent Extraction |
|-----------------------|---|--|
| Principle | Measures total weight loss after heating; an indirect proxy for volatiles [1]. | Chromatographic separation and quantitative detection of individual siloxanes [1]. |
| Target | Non-specific; all volatile materials (including moisture) [1]. | Specific identification and quantification of L5, L4, L3, D4, D5, D6, and higher oligomers [1]. |
| Key Limitation | Highly susceptible to interference from ambient moisture, leading to potential misinterpretation [1]. | Provides specific, compound-level data; unaffected by moisture [1]. |
| Regulatory Use | Accepted for compliance testing against BfR Recommendation XV [1]. | Superior for research, development, and precise safety evaluation; supports compliance data [1]. |

Detailed Protocol: GC-FID Quantification of L5

This protocol is established and validated for determining extractable volatile linear and cyclic siloxane oligomers in silicone elastomers [1].

Scope and Applications

- **Applications:** Suitable for food-contact and skin-contact silicone elastomers (e.g., baking molds, infant soothers).
- **Analyte Range:** Can detect linear (L4 to ~L30) and cyclic (D4 to ~D31) siloxanes. Note: L3 and D3 may co-elute with the solvent [1].

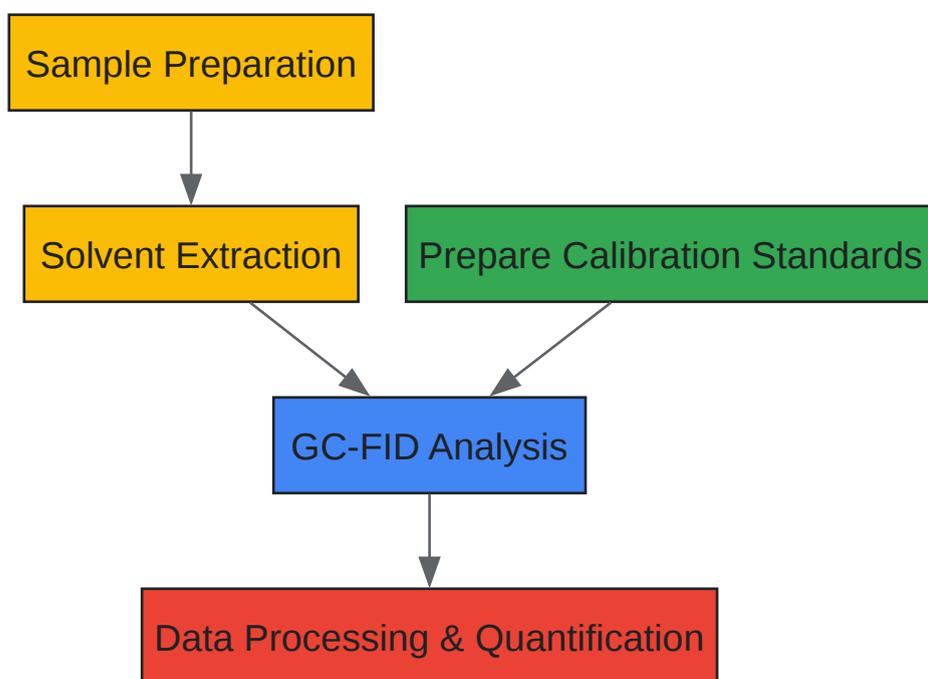
Equipment and Reagents

- **Gas Chromatograph** with Flame Ionization Detector (GC-FID) [1].

- **Capillary GC Column:** e.g., 5% phenyl polysilphenylene-siloxane (e.g., DB-5ms type), 30 m length [1].
- **Internal Standard:** 1,3,5-tri-tert-butylbenzene (TBB) [1].
- **Extraction Solvent:** n-Heptane [1].
- **Reference Standards:** **Dodecamethylpentasiloxane** (L5, $\geq 97\%$), and other relevant siloxanes for calibration [1].

Experimental Workflow

The following diagram outlines the complete analytical procedure from sample preparation to final quantification.



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Step-by-Step Procedures

- **Sample Preparation:** Cut the silicone article into small pieces (e.g., ~2x2 mm) using clean scissors or a cryo-mill. Avoid procedures that generate excessive heat [1].
- **Solvent Extraction:**
 - Accurately weigh about 100 mg of prepared sample into a glass vial.
 - Add a known amount of Internal Standard (TBB).

- Add 5 mL of n-heptane and extract for 18 hours (overnight) in the dark at room temperature with constant shaking.
- After extraction, centrifuge an aliquot of the solution if it is not clear [1].
- **Calibration Curve:**
 - Prepare a stock solution of L5 and other relevant siloxanes in n-heptane.
 - Create a series of at least 5 calibration standards by diluting the stock solution.
 - Add a fixed amount of Internal Standard (TBB) to each calibration level [1].
- **GC-FID Analysis:**
 - **Injection:** 1 µL, split mode (e.g., 10:1 ratio).
 - **Injector Temperature:** 280°C.
 - **Carrier Gas:** Helium.
 - **Oven Temperature Program:**
 - Start at 50°C (hold 2 min).
 - Ramp at 10°C/min to 320°C (hold 10 min).
 - **FID Temperature:** 320°C [1].

Data Analysis and Quantification

- **Identification:** Identify L5 by its **Retention Index (RI)**. The RI for L5 is established by analyzing a homologous series of n-alkanes (C7 to C40) under the same conditions. The RI for L5 is approximately **1495** [1].
- **Quantification:**
 - Calculate the relative response factor (RRF) for L5 against the internal standard using the calibration curve.
 - The concentration of L5 in the sample is calculated using the formula: $CL5 = (AL5 / AIS) * (CIS / RRF)$ where A is the peak area and C is the concentration.
 - Report the result as **mg of L5 per gram of silicone (mg/g)** or as a weight percentage (% w/w) [1].

Key Practical Considerations

- **Moisture Interference:** The traditional VOC method is highly susceptible to humidity, which can lead to significant errors. The GC-FID method is not affected by this [1].
- **Correlation with VOC:** The study found that the total content of extractable volatile siloxanes (D4-D31, L4-L30) strongly correlates with the gravimetric VOC value. This confirms that siloxanes are the primary cause of weight loss [1].
- **Method Superiority:** The researchers conclude that **specific determination of the initial siloxane content via GC-FID is an adequate and more reliable substitute for the conventional VOC**

concept [1].

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References

1. An alternative approach for compliance testing of food and ... [sciencedirect.com]

2. Silicones [foodpackagingforum.org]

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